

# Application Notes and Protocols for Polyester Dyeing with DISPERSE RED 65

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## Compound of Interest

Compound Name: DISPERSE RED 65

Cat. No.: B076925

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## Introduction

**Disperse Red 65** (C.I. 11228) is a monoazo disperse dye suitable for dyeing hydrophobic fibers, particularly polyester.[1] Due to their non-ionic nature and low water solubility, disperse dyes are effective in coloring polyester fibers, which have a negatively charged surface.[2] The dyeing process is typically carried out at high temperatures, with the assistance of carriers, or through a thermosol method to facilitate dye penetration into the compact molecular structure of polyester.[3][4] Proper control of dyeing parameters such as temperature, pH, and time is crucial for achieving optimal color yield and fastness properties.[2][5]

## Physicochemical Properties of DISPERSE RED 65

Property	Value	Reference
C.I. Name	DISPERSE RED 65	[1]
C.I. Number	11228	[1]
CAS Number	12223-38-0	[1]
Molecular Formula	C18H18ClN5O2	[1]
Molecular Weight	371.82	[1]
Molecular Structure	Single Azo Class	[1]
Appearance	Dark Red Powder	[1]

## Colorfastness Properties of DISPERSE RED 65 on Polyester

The following table summarizes the colorfastness of polyester dyed with **Disperse Red 65** according to AATCC and ISO standards.

Fastness Test	AATCC Rating	ISO Rating	Reference
Ironing	4-5	4-5	<a href="#">[1]</a>
Light	4	5	<a href="#">[1]</a>
Perspiration (Fading)	6	5-6	<a href="#">[1]</a>
Perspiration (Staining)	5	4-5	<a href="#">[1]</a>
Washing (Fading)	5	5	<a href="#">[1]</a>
Washing (Staining)	4-5	5	<a href="#">[1]</a>

### Experimental Protocols

Three primary methods for dyeing polyester with disperse dyes are the High-Temperature Dyeing Method, Carrier Dyeing Method, and Thermosol Dyeing Method.[\[2\]](#)[\[6\]](#)

#### 1. High-Temperature Dyeing Method (Exhaust Method)

This is a widely used method that involves dyeing under pressure at temperatures above the boiling point of water.[\[4\]](#)

Protocol:

- Fabric Preparation: Scour the polyester fabric to remove any impurities, oils, or sizes. A typical scouring recipe involves treating the fabric with a solution containing a non-ionic detergent.[\[7\]](#)
- Dye Bath Preparation:
  - Prepare a paste of the required amount of **DISPERSE RED 65** with a dispersing agent.[\[2\]](#)

- Add this paste to the dye bath containing water.
- Add a leveling agent to promote uniform dyeing.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[2\]](#)[\[4\]](#)
- Dyeing Process:
  - Introduce the polyester fabric into the dye bath at approximately 60°C.[\[2\]](#)
  - Run the fabric in the bath for 15 minutes at this temperature.[\[2\]](#)
  - Raise the temperature to 130°C at a rate of 1-2°C per minute.[\[4\]](#)[\[8\]](#)
  - Maintain the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.[\[4\]](#)
  - Cool the dye bath to 60°C.[\[2\]](#)
- After-treatment (Reduction Clearing):
  - Rinse the dyed fabric with hot water.[\[2\]](#)
  - Prepare a reduction clearing bath containing sodium hydrosulfite and sodium hydroxide.[\[9\]](#)
  - Treat the fabric in this bath at 60-80°C for 10-20 minutes to remove unfixed surface dye and improve wash fastness.[\[9\]](#)[\[10\]](#)
  - Rinse the fabric thoroughly with hot and then cold water.[\[11\]](#)
- Drying: Dry the fabric.

Experimental Workflow: High-Temperature Dyeing



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Caption: High-temperature exhaust dyeing workflow for polyester.

## 2. Carrier Dyeing Method

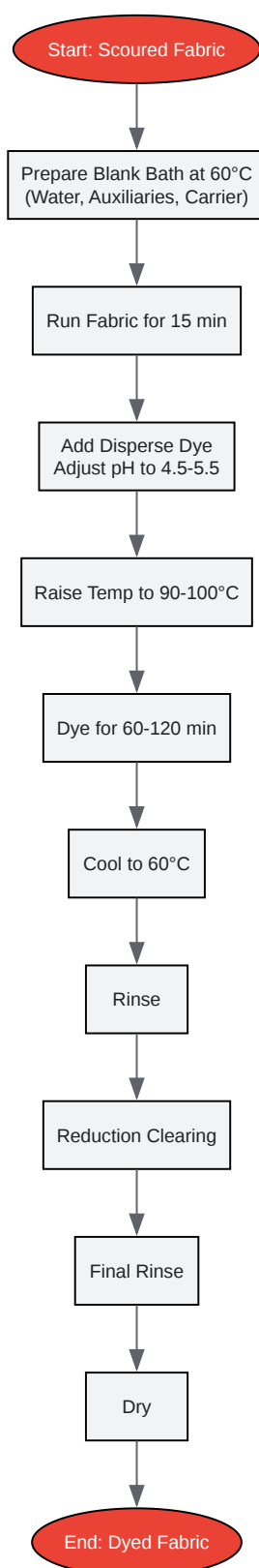
This method allows dyeing at or near the boiling point of water (around 100°C) by using a "carrier" chemical that swells the polyester fibers, enabling dye penetration.[11]

Protocol:

- Fabric Preparation: Scour the polyester fabric as described previously.[7]
- Dye Bath Preparation:
  - Set the dye bath at 60°C.[6]
  - Add a wetting agent, dispersing agent, and a suitable carrier.[12]
  - Run the fabric in this blank bath for 15 minutes to ensure uniform carrier absorption.[12]
  - Add the prepared **DISPERSE RED 65** dispersion to the bath.
  - Adjust the pH to 4.5-5.5 with acetic acid.[6]
- Dyeing Process:
  - Raise the temperature to 90-100°C over 30 minutes.[6][12]
  - Continue dyeing at this temperature for 60-120 minutes.[6][12]
  - Cool the bath to 60°C.[6]

- After-treatment:
  - Rinse the fabric.
  - Perform reduction clearing as described in the high-temperature method. This step is crucial to remove residual carrier, which can negatively impact lightfastness and cause skin irritation.[12]
  - Rinse thoroughly.[12]
- Drying: Dry the fabric.

Experimental Workflow: Carrier Dyeing



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Caption: Carrier dyeing workflow for polyester fabrics.

### 3. Thermosol Dyeing Method

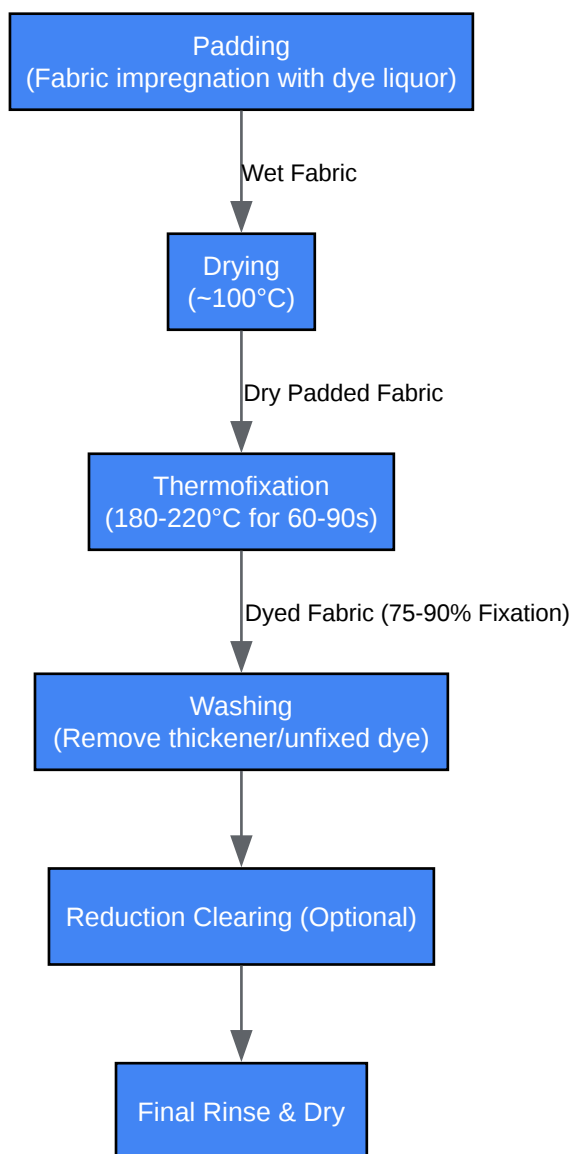
This is a continuous method where the dye is fixed at high temperatures in a dry heat chamber.

[2]

Protocol:

- Padding:
  - Prepare a padding liquor containing **DISPERSE RED 65**, a thickener, and a migration inhibitor.
  - Pad the fabric through this liquor in a padding mangle to achieve a specific wet pick-up percentage.[2]
- Drying:
  - Dry the padded fabric, typically at around 100°C. Infrared drying is often preferred to minimize dye migration.[2]
- Thermofixation:
  - Pass the dried fabric through a thermosol unit at a high temperature, typically 180-220°C, for 60-90 seconds.[2][6] This high temperature causes the dye to sublime and diffuse into the polyester fiber.[3] Approximately 75-90% of the dye is fixed during this stage.[2]
- After-treatment:
  - Wash the fabric in warm water to remove the thickener and unfixed dye.[2]
  - Perform reduction clearing if necessary to improve fastness.[2]
  - Rinse and dry the fabric.

Logical Relationship: Thermosol Dyeing Process



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